

Technical Safety & Handling Guide: 4-(2H-Pyrazol-3-yl)-benzylamine

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Compound of Interest

Compound Name: *4-(2H-Pyrazol-3-yl)-benzylamine
dihydrochloride*

Cat. No.: *B8098888*

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Executive Summary & Chemical Identity

This guide provides a high-level technical analysis of the safety, handling, and stability profiles for 4-(2H-Pyrazol-3-yl)-benzylamine and its common commercial form, the dihydrochloride salt. Unlike standard SDS documents which list generic hazard codes, this whitepaper contextualizes these hazards within the workflow of a research laboratory, focusing on the compound's role as a high-value intermediate in the synthesis of kinase inhibitors (e.g., JAK, PLK).

Chemical Identification

Property	Detail
Chemical Name	4-(2H-Pyrazol-3-yl)-benzylamine (Free Base)
Common Salt Form	4-(2H-Pyrazol-3-yl)-benzylamine dihydrochloride
CAS Number (2HCl)	2331260-15-0
Molecular Formula	C ₁₀ H ₁₁ N ₃ (Free Base) / C ₁₀ H ₁₃ Cl ₂ N ₃ (2HCl)
Molecular Weight	173.21 g/mol (Free Base) / 246.14 g/mol (2HCl)
Structural Feature	C-linked biaryl system (Pyrazole C3 attached to Phenyl C4)

Hazard Identification & Risk Assessment (Expert Analysis)

While the Global Harmonized System (GHS) provides a baseline, the researcher must interpret these codes based on the specific physical form (free base vs. salt).

The "Dual-Hazard" Profile

The safety profile shifts dramatically depending on the protonation state of the amine.

- Scenario A: The Dihydrochloride Salt (CAS 2331260-15-0)
 - Primary Hazard: Irritant (Skin/Eye/Respiratory).[1]
 - GHS Codes: H315 (Skin Irrit. 2), H319 (Eye Irrit. 2A), H335 (STOT SE 3).
 - Mechanism: The salt is acidic in solution. Dust inhalation causes immediate irritation to mucous membranes due to hydrolysis and local pH drop.
 - Risk Level: Moderate. Standard PPE is usually sufficient.
- Scenario B: The Free Base (Generated in situ)
 - Primary Hazard: Corrosive / Caustic.

- GHS Prediction: H314 (Skin Corr. 1B) - Based on benzylamine SAR.
- Mechanism: Benzylamines typically have a pKa ~9.3. Upon liberation from the salt, the free amine is highly basic and lipophilic, capable of penetrating the stratum corneum and causing chemical burns.
- Risk Level: High. Requires secondary containment and immediate neutralization protocols.

Sensitization Potential

Critical Insight: Benzylamine derivatives are known structural alerts for skin sensitization. While specific data for the pyrazole analog may be absent, researchers should treat this compound as a potential sensitizer. Repeated exposure, even at sub-irritant levels, may lead to allergic contact dermatitis.

Storage, Stability, & Handling Protocols^{[1][3][4][5]} Stability & Hygroscopicity

The pyrazole ring is relatively stable, but the primary benzylamine is the "weak link" regarding stability.

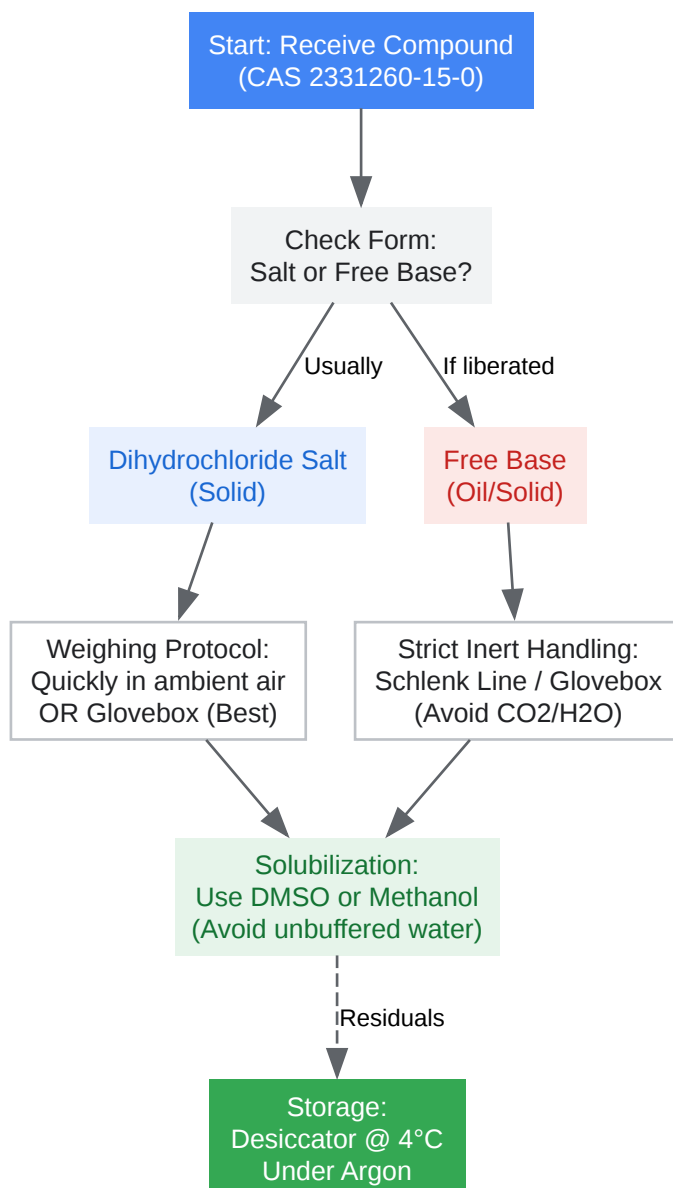
- Carbon Dioxide Sensitivity: The free base avidly absorbs atmospheric CO₂ to form carbamates (white crust formation).
- Hygroscopicity: The dihydrochloride salt is highly hygroscopic. Exposure to ambient moisture will lead to deliquescence, altering stoichiometry and potentially catalyzing hydrolysis.

Recommended Storage Conditions

- Temperature: 2–8°C (Refrigerated).
- Atmosphere: Store under inert gas (Argon or Nitrogen).
- Container: Tightly sealed glass vial with a Teflon-lined cap; Parafilm is insufficient for long-term storage of the free base.

Safe Handling Workflow (Visualization)

The following diagram outlines the decision logic for handling this compound to maintain integrity and safety.



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Figure 1: Decision logic for handling 4-(2H-Pyrazol-3-yl)-benzylamine based on chemical form.

Emergency Response & First Aid

This section details protocols specifically for amine/pyrazole exposure, moving beyond generic advice.

Exposure Response Matrix

Exposure Route	Immediate Action	Scientific Rationale
Eye Contact	Flush with water for 15+ minutes. Lift eyelids.[2]	Amines penetrate ocular tissue rapidly; immediate dilution is critical to prevent corneal opacification.
Skin Contact	Wash with soap and water.[1] [3] Do not use vinegar/acid.	Neutralizing burns with acid is exothermic and can worsen tissue damage. Soap emulsifies the lipophilic amine.
Inhalation	Move to fresh air.[1][3][4][5] Observe for delayed pulmonary edema.	HCl salt dust is highly irritating to the upper respiratory tract; delayed inflammation is possible.
Ingestion	Rinse mouth. Do NOT induce vomiting.	Vomiting re-exposes the esophagus to the corrosive/irritant compound.

Spill Cleanup (Laboratory Scale)

- Isolate: Evacuate the immediate area if dust is airborne.
- PPE: Wear nitrile gloves (double gloving recommended), lab coat, and safety goggles.
- Neutralization (Liquid Spills): Absorb with an inert material (vermiculite). Do not use sawdust (reaction with oxidizers).
- Decontamination: Wipe surfaces with a dilute detergent solution, followed by water.

Synthesis & Application Context

Understanding why this compound is used helps in assessing risk during experimental design.

Synthetic Utility

This compound is a "linker" scaffold. The benzylamine moiety serves as a nucleophile to attach to a core scaffold (e.g., a pyrimidine or quinazoline), while the pyrazole ring acts as a hydrogen bond donor/acceptor in the kinase ATP-binding pocket.

Reaction Safety

- **Incompatibility:** Avoid mixing with strong oxidizing agents (e.g., KMnO_4 , H_2O_2) or acid chlorides/anhydrides without controlled cooling. The reaction with acid chlorides is highly exothermic.
- **By-products:** When using the HCl salt in basic coupling reactions (e.g., with TEA or DIPEA), amine hydrochloride salts (TEA·HCl) will precipitate. Ensure adequate stirring to prevent slurry seizing.

References

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